

Troubleshooting PF-07321332 insolubility in aqueous solutions

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Compound of Interest

Compound Name: PF-244

Cat. No.: B1679692

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Technical Support Center: PF-07321332 (Nirmatrelvir)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with PF-07321332 (nirmatrelvir).

Frequently Asked Questions (FAQs)

Q1: What is PF-07321332?

A1: PF-07321332, also known as nirmatrelvir, is an orally bioavailable antiviral medication that acts as an inhibitor of the SARS-CoV-2 main protease (Mpro), also referred to as 3C-like protease (3CLpro).^{[1][2][3]} It is a key component of the COVID-19 therapeutic, Paxlovid, where it is co-administered with ritonavir.^{[2][4]} Ritonavir's role is to inhibit the cytochrome P450 3A4 (CYP3A4) enzyme, which slows down the metabolism of nirmatrelvir, thereby increasing its plasma concentration and therapeutic efficacy.

Q2: What is the mechanism of action of PF-07321332?

A2: PF-07321332 is a reversible covalent inhibitor that directly binds to the catalytic cysteine residue (Cys145) of the SARS-CoV-2 Mpro. The SARS-CoV-2 virus translates its RNA into large polyproteins (pp1a and pp1ab), which must be cleaved into smaller, functional non-

structural proteins (nsps) to form the viral replication and transcription complex. Mpro is the enzyme responsible for carrying out 11 of these critical cleavages. By inhibiting Mpro, nirmatrelvir prevents the processing of these polyproteins, thereby blocking viral replication.

Q3: What are the solubility characteristics of PF-07321332?

A3: PF-07321332 has low aqueous solubility, which can present challenges for its use in experiments. Its solubility is not significantly dependent on pH in the range of 1.2 to 8.0. For detailed solubility data in various solvents, please refer to the table below.

Data Presentation: Solubility of PF-07321332 (Nirmatrelvir)

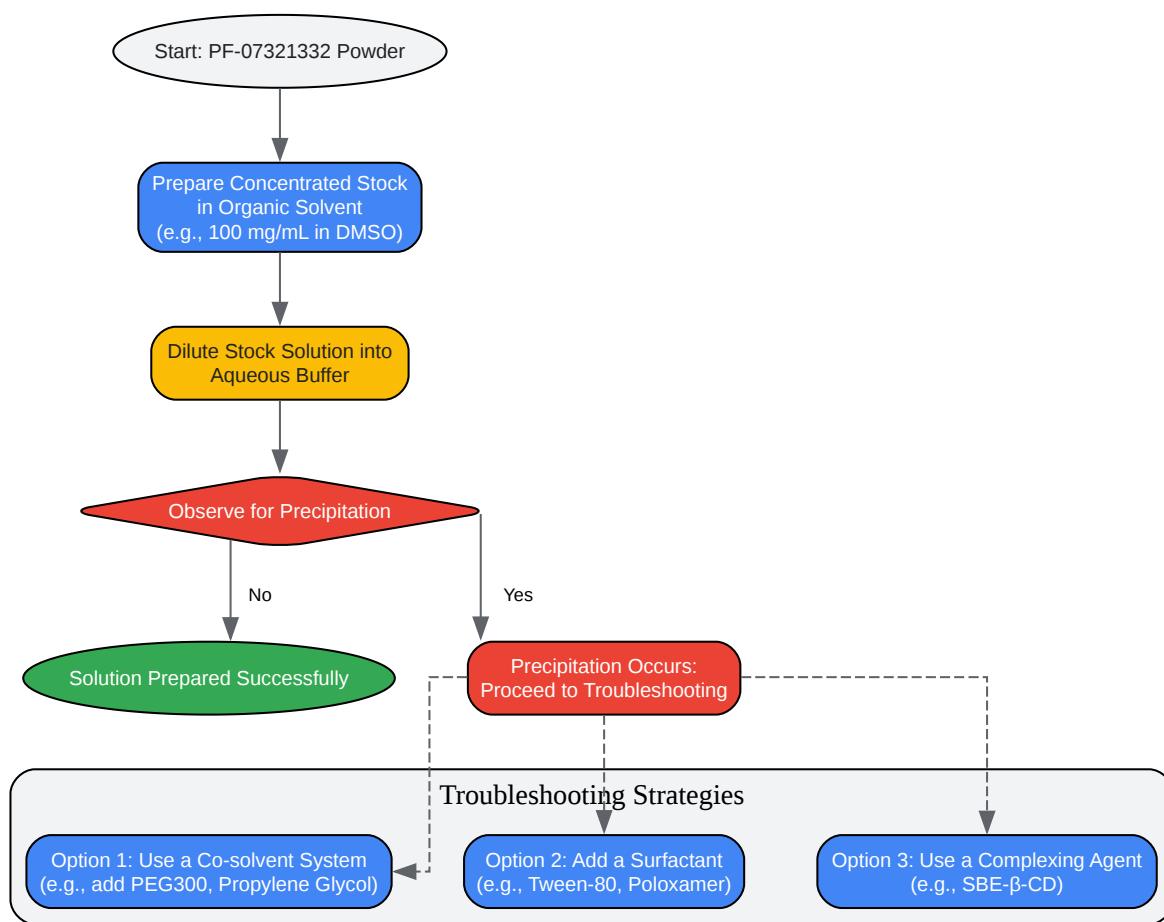
Solvent System	Concentration	Temperature	Notes	Source
Water	2 mg/mL (4.0 mM)	25°C	-	
Water	953.1 ± 7.6 µg/mL	37°C	Shake-flask method	
Aqueous Buffers (pH 1.2 - 8.0)	950 - 1000 µg/mL	37°C	Solubility does not significantly depend on pH in this range.	
PBS (pH 7.2)	Insoluble	Not Specified	-	
DMSO	100 mg/mL (200.18 mM)	25°C	-	
DMSO	5 mg/mL	Not Specified	-	
Ethanol	100 mg/mL (200.18 mM)	25°C	-	
Ethanol	15 mg/mL	Not Specified	-	
DMF	2 mg/mL	Not Specified	-	

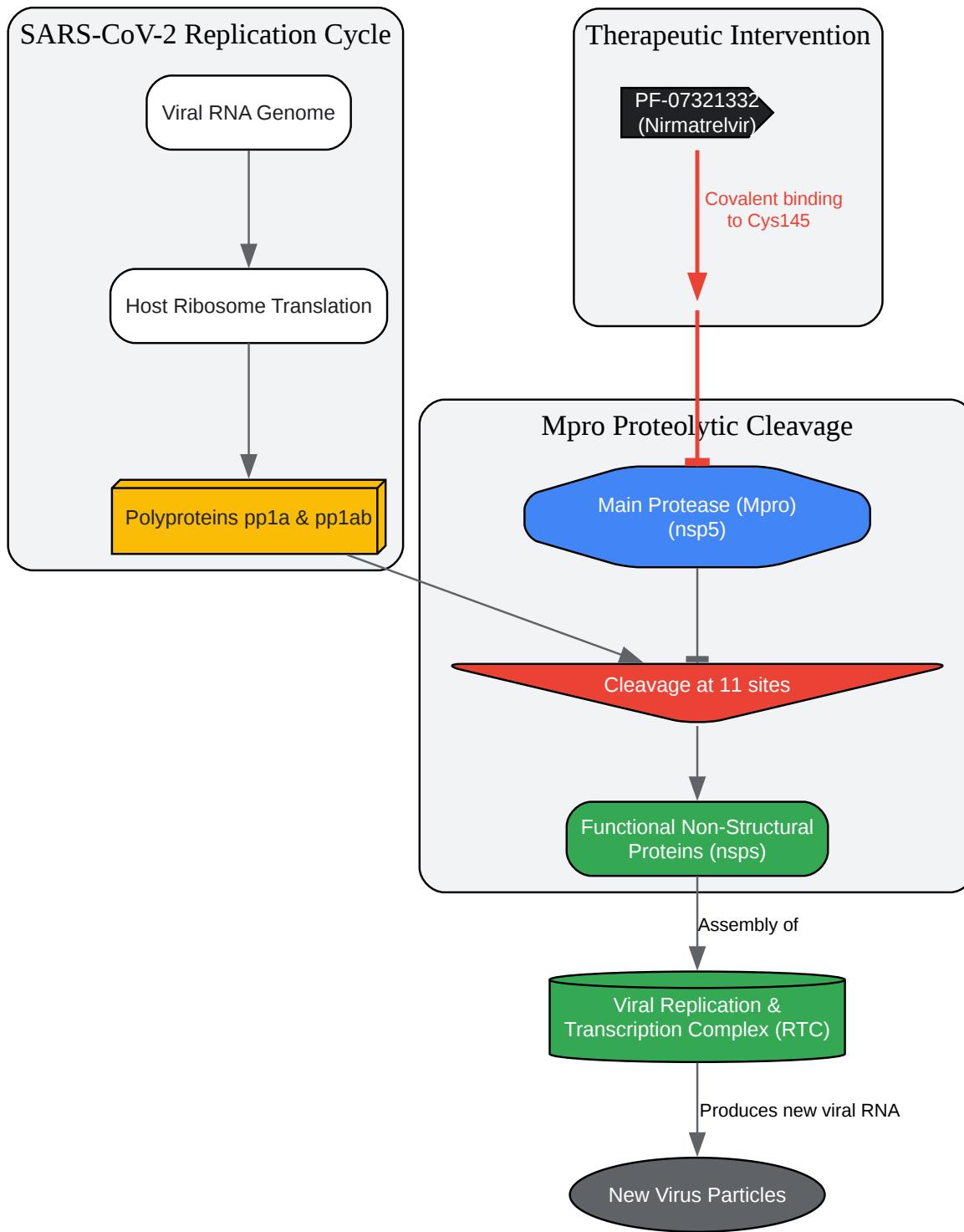
Troubleshooting Guides

Issue 1: My PF-07321332 is not dissolving in my aqueous buffer.

This is a common issue due to the compound's low intrinsic aqueous solubility. Here is a step-by-step guide to address this problem.

Workflow for Dissolving PF-07321332





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